

# An In-depth Technical Guide to 4-[4-(Dimethylamino)phenyl]benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 4-[4-(Dimethylamino)phenyl]benzaldehyde

**Cat. No.:** B171118

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-[4-(Dimethylamino)phenyl]benzaldehyde**, also commonly known as p-Dimethylaminobenzaldehyde (DMAB), is an organic compound with the chemical formula  $C_9H_{11}NO$ .<sup>[1][2][3]</sup> It is a derivative of benzaldehyde with a dimethylamino group substituted at the para position. This substitution significantly influences the molecule's electronic properties, making it a valuable reagent and intermediate in various chemical and analytical applications.<sup>[1]</sup> The compound is a crystalline solid, appearing as a yellow to white powder.<sup>[2][4][5]</sup> It is widely recognized as the primary component of Ehrlich's reagent, which is used for the detection of indoles and urobilinogen.<sup>[2]</sup> Additionally, it serves as an intermediate in the synthesis of dyes, pharmaceuticals, and other organic compounds.<sup>[1]</sup>

## Chemical Properties

The chemical properties of **4-[4-(Dimethylamino)phenyl]benzaldehyde** are summarized in the tables below, providing a comprehensive overview of its physical characteristics, spectroscopic data, and safety information.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	149.19 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Yellow to white crystalline powder	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	70.7 - 75 °C	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	176 - 177 °C (at 17 mmHg)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	1.013 - 1.22 g/cm <sup>3</sup>	<a href="#">[4]</a> <a href="#">[8]</a>
Solubility	Slightly soluble in water (0.3 g/L at 20 °C); Soluble in ethanol, acetone, and chloroform.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Vapor Pressure	<0.1 hPa (at 20 °C)	<a href="#">[5]</a> <a href="#">[8]</a>
Flash Point	164 °C	<a href="#">[2]</a> <a href="#">[8]</a>
Autoignition Temperature	445 °C	<a href="#">[8]</a>

Table 2: Spectroscopic Data

Technique	Data Highlights	References
<sup>1</sup> H NMR	Spectra available from multiple sources.	<a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[11]</a>
<sup>13</sup> C NMR	Spectra available from multiple sources.	<a href="#">[7]</a> <a href="#">[12]</a>
Infrared (IR) Spectroscopy	Spectra available from multiple sources.	<a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Mass Spectrometry (MS)	Mass spectra (electron ionization) available.	<a href="#">[7]</a> <a href="#">[16]</a> <a href="#">[17]</a>
UV/Visible Spectroscopy	λ <sub>max</sub> ≈ 385 nm	<a href="#">[5]</a> <a href="#">[18]</a>

## Experimental Protocols

### Synthesis of 4-[4-(Dimethylamino)phenyl]benzaldehyde via Vilsmeier-Haack Reaction

A common and efficient method for the synthesis of **4-[4-(Dimethylamino)phenyl]benzaldehyde** is the Vilsmeier-Haack reaction.<sup>[19]</sup> This reaction involves the formylation of an electron-rich aromatic ring, in this case, N,N-dimethylaniline, using a Vilsmeier reagent generated in situ from a substituted amide (like dimethylformamide) and phosphorus oxychloride.

Detailed Methodology:<sup>[19]</sup>

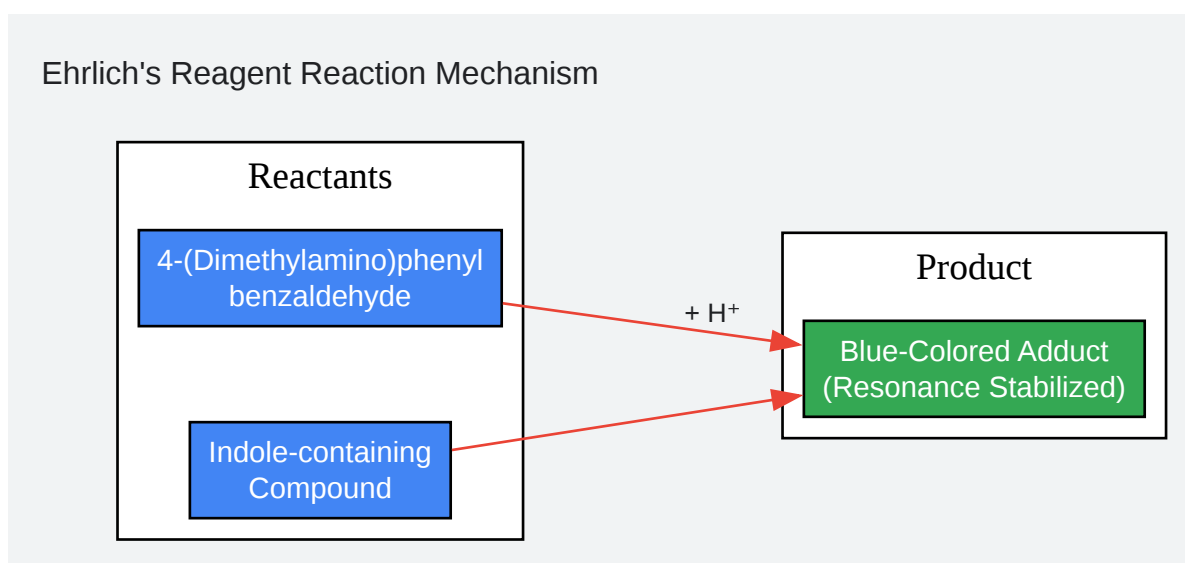
- **Vilsmeier Reagent Formation:** To a flask cooled in an ice bath, add 33.3 g (0.45 mole) of dimethylformamide. Slowly, and with continuous stirring, add 83.0 g (0.54 mole) of phosphorus oxychloride dropwise, maintaining the temperature to control the exothermic reaction.
- **Aromatic Formylation:** After the addition of phosphorus oxychloride is complete, continue stirring for a short period. Then, add 55 g (0.45 mole) of N,N-dimethylaniline dropwise to the reaction mixture.
- **Reaction Completion:** Once the addition of N,N-dimethylaniline is finished, heat the reaction mixture to 90°C and maintain this temperature with stirring for 2 hours.
- **Work-up and Isolation:**
  - Cool the reaction mixture and slowly decompose the catalyst by carefully adding 200 ml of ice water.
  - Neutralize the mixture to a weakly alkaline pH by adding approximately 350 g of a 20% aqueous sodium hydroxide solution.
  - Allow the mixture to cool and stand, during which the product will precipitate.
  - Collect the precipitated **4-[4-(Dimethylamino)phenyl]benzaldehyde** by filtration.

- Purification: Wash the collected solid thoroughly with water to remove any residual salts and impurities. Dry the purified product at 50°C. This procedure has been reported to yield approximately 59.8 g (an 89% yield based on the starting dimethylaniline).[19]

## Key Applications and Reaction Mechanisms

### Ehrlich's Reagent for Indole Detection

**4-[4-(Dimethylamino)phenyl]benzaldehyde** is the key component of Ehrlich's reagent, used to detect compounds containing an indole moiety.[2] The aldehyde's carbonyl group acts as a strong electrophile, reacting with the electron-rich C2 position of the indole ring in a strong acid medium to produce a characteristic blue-colored resonance-stabilized carbocationic dye.[2]

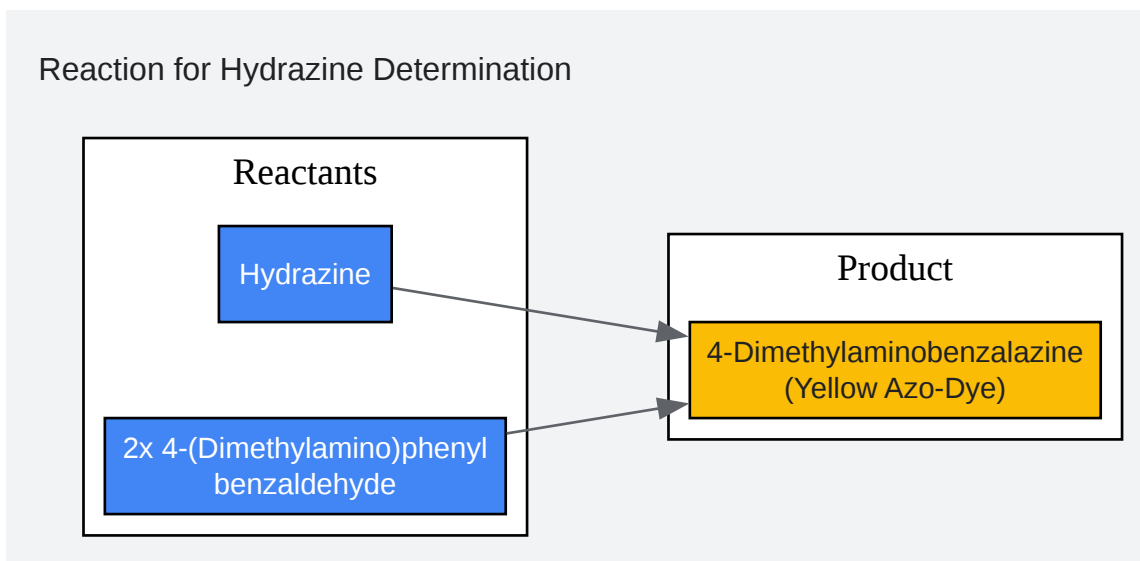


[Click to download full resolution via product page](#)

Caption: Ehrlich's Reagent Reaction Mechanism

### Spectrophotometric Determination of Hydrazine

This compound is also utilized for the quantitative determination of hydrazine.[2] It reacts with hydrazine in a condensation reaction to form 4-dimethylaminobenzalazine, an azo-dye that exhibits a distinct yellow color.[2] The concentration of hydrazine in a sample can then be determined by measuring the absorbance of this solution spectrophotometrically at a wavelength of 457 nm.[2]



[Click to download full resolution via product page](#)

Caption: Reaction for Hydrazine Determination

## Safety and Handling

**4-[4-(Dimethylamino)phenyl]benzaldehyde** is considered a hazardous substance.[20] It can cause skin irritation and may lead to an allergic skin reaction.[21] It is also irritating to the eyes and respiratory system.[20]

Precautions for Safe Handling:[20][22][23]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[21][22] In case of dust formation, use a particulate filter respirator.[22]
- Ventilation: Use in a well-ventilated area. Local and general ventilation should be employed. [22]
- Handling Practices: Avoid breathing dust and prevent contact with skin and eyes.[20][21] Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling.[22]
- Storage: Store in a cool, dry, well-ventilated place.[23] Keep containers tightly closed and protect from light.[5][23] The compound is stable but sensitive to light and air.[5] It is incompatible with strong bases and strong oxidizing agents.[5]

In Case of Accidental Exposure:[21][22]

- Skin Contact: Wash with plenty of water. If skin irritation or rash occurs, seek medical attention.
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, holding the eyelids apart. Seek medical attention.
- Ingestion: Rinse mouth with water (if the person is conscious) and seek immediate medical attention. Do not induce vomiting.
- Inhalation: Move the person to fresh air. If symptoms occur, seek medical attention.

This technical guide provides a summary of the chemical properties, synthesis, and key applications of **4-[4-(Dimethylamino)phenyl]benzaldehyde**, intended to support research and development activities. Always refer to a comprehensive Safety Data Sheet (SDS) before handling this chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. para-Dimethylaminobenzaldehyde - Wikipedia [en.wikipedia.org]
- 3. Human Metabolome Database: Showing metabocard for 4-(Dimethylamino)benzaldehyde (HMDB0246303) [hmdb.ca]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 4-Dimethylaminobenzaldehyde | 100-10-7 [chemicalbook.com]
- 6. 4-(Dimethylamino)benzaldehyde 98 100-10-7 [sigmaaldrich.com]
- 7. 4-(Dimethylamino)Benzaldehyde | C<sub>9</sub>H<sub>11</sub>NO | CID 7479 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. 4-(Dimethylamino)benzaldehyde CAS 100-10-7 | 103058 [merckmillipore.com]
- 9. 4-(Dimethylamino) Benzaldehyde (Reag. USP, Ph. Eur.) for analysis, ACS [itwreagents.com]
- 10. 4-Dimethylaminobenzaldehyde(100-10-7) <sup>1</sup>H NMR [m.chemicalbook.com]
- 11. researchgate.net [researchgate.net]
- 12. rsc.org [rsc.org]
- 13. Benzaldehyde, 4-(dimethylamino)- [webbook.nist.gov]
- 14. 4-Dimethylaminobenzaldehyde(100-10-7) IR Spectrum [m.chemicalbook.com]
- 15. researchgate.net [researchgate.net]
- 16. Benzaldehyde, 4-((4-(dimethylamino)phenyl)azo)- [webbook.nist.gov]
- 17. Benzaldehyde, 4-(dimethylamino)- [webbook.nist.gov]
- 18. Benzaldehyde, 4-(dimethylamino)- [webbook.nist.gov]
- 19. prepchem.com [prepchem.com]
- 20. bio.vu.nl [bio.vu.nl]
- 21. 4-(Dimethylamino)benzaldehyde CAS 100-10-7 | 103058 [merckmillipore.com]
- 22. chemos.de [chemos.de]
- 23. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-[4-(Dimethylamino)phenyl]benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171118#4-4-dimethylamino-phenyl-benzaldehyde-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)